

Fentrazamide Application in Rice Cultivation: A Guide for Researchers

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Compound of Interest

Compound Name: Fentrazamide

Cat. No.: B1672595

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Introduction

Fentrazamide is a selective tetrazolinone herbicide utilized for pre-emergence or early post-emergence control of a variety of weeds in rice cultivation.[1] Its mode of action involves the inhibition of very long-chain fatty acid (VLCFA) synthesis, which is crucial for cell division in susceptible weeds.[1] This document provides detailed application notes and experimental protocols for the effective use and evaluation of **fentrazamide** in both transplanted and direct-seeded rice systems.

Application Notes

Fentrazamide is effective against a range of common weeds in rice paddies, including barnyard grass, annual sedges, and several broadleaved species.[1] It is available in formulations such as suspension concentrates (SC) or water-dispersible granules (WG) for soil application.[1]

Recommended Application Rates and Timings

Successful weed management with **fentrazamide** is highly dependent on the application rate and timing, as well as the rice cultivation method.

- Transplanted Rice: In transplanted rice, **fentrazamide** has been shown to be effective at rates of 105–120 g a.i./ha.[2]

- **Direct-Seeded and Transplanted Rice:** For both cultivation systems, application rates of 100-150 g a.i./ha have demonstrated a control efficacy of over 89.6% with a persistence of approximately 40 days. Application should be timed to the 1.5-2.5 leaf stage of the primary target weed, barnyard grass (*Echinochloa crus-galli*), with greater efficacy observed at the earlier 1.5 leaf stage.

Weed Control Spectrum

Fentrazamide has demonstrated efficacy against a variety of problematic weeds in rice fields.

Target Weed Species	Scientific Name	Efficacy
Barnyard Grass	<i>Echinochloa crus-galli</i>	High
Sprangletop	<i>Leptochloa chinensis</i>	High
Smallflower Umbrella Sedge	<i>Cyperus difformis</i>	High
Common False Pimpernel	<i>Lindernia procumbens</i>	High
Pickrel Weed	<i>Monochoria vaginalis</i>	High

Crop Safety and Phytotoxicity

While **fentrazamide** is selective for rice, phytotoxicity can occur under certain conditions.

- **Dosage:** A study found that while rates of 105-120 g/ha were safe, a higher dose of 150 g/ha resulted in toxicity to the rice crop. Conversely, another trial indicated safety at rates up to 200-250 g a.i./ha. This suggests that crop safety is influenced by multiple factors.
- **Rice Variety:** The genetic makeup of the rice variety can influence its tolerance to **fentrazamide**. For instance, fine rice varieties such as 'Taroari Basmati' and 'Sugandha' have shown greater sensitivity and toxicity compared to coarse rice varieties like 'IR-64'.
- **Cultivation Method:** In direct-seeded rice, **fentrazamide** has demonstrated low phytotoxicity when applied at the 1.5 leaf stage of the crop. When used in combination with imazosulfuron, it is recommended to apply at least 10 days before sowing or 15 days after sowing to ensure crop safety. For transplanted rice, a transplanting depth of at least 3 cm is

advised when using **fentrazamide** in combination with other herbicides to minimize the risk of phytotoxicity.

Soil Persistence and Residue Profile

The environmental fate of **fentrazamide** is a key consideration for its use in sustainable agriculture.

Parameter	Value	Soil/Water Conditions
Half-life (DT ₅₀) in Soil	20 days	Alluvial Soil
Half-life (DT ₅₀) in Soil	30 days	Volcanic Soil
Half-life (DT ₅₀) in Soil	9.06 days	Flooded (anaerobic)
Half-life (DT ₅₀) in Water	3.66 days	Flooded (anaerobic)

Studies have shown that at harvest, **fentrazamide** residues were not detectable in rice grain and straw. Even at a high application rate of 240 g/ha, while soil residues were found to be between 0.03 to 0.04 mg/kg, residues in the rice husk and straw were below the detection limit.

Experimental Protocols

The following protocols are generalized methodologies for conducting field trials to evaluate the efficacy and phytotoxicity of **fentrazamide** in rice.

Objective 1: To determine the dose-dependent efficacy of fentrazamide on key weed species in transplanted rice.

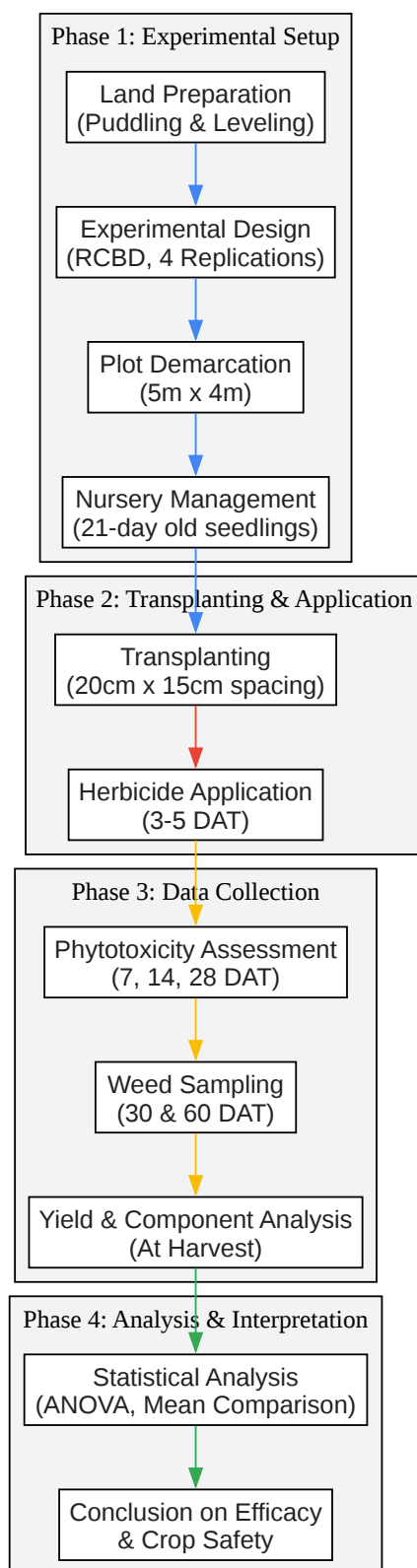
- Experimental Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 5m x 4m.
- Treatments:
 - T1: **Fentrazamide** @ 100 g a.i./ha

- T2: **Fentrazamide** @ 125 g a.i./ha
- T3: **Fentrazamide** @ 150 g a.i./ha
- T4: Standard herbicide check (e.g., Butachlor @ 1500 g a.i./ha)
- T5: Weed-free control (manual weeding)
- T6: Weedy check (no weed control)
- Rice Variety: A locally adapted and commonly grown variety (specify if it is a fine or coarse grain type).
- Transplanting: Transplant 21-day-old seedlings at a spacing of 20cm x 15cm.
- Herbicide Application: Apply **fentrazamide** treatments at 3-5 days after transplanting (DAT) using a knapsack sprayer with a flood jet nozzle, calibrated to deliver a spray volume of 500 L/ha. Ensure a thin film of water is present in the plots at the time of application.
- Data Collection:
 - Weed Density and Dry Weight: At 30 and 60 DAT, place a 0.25m² quadrant randomly at two locations in each plot. Identify, count, and record the number of each weed species. Collect the above-ground weed biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.
 - Weed Control Efficiency (WCE %): Calculate using the formula: $WCE (\%) = [(WDC - WDT) / WDC] * 100$, where WDC is the weed dry weight in the control plot and WDT is the weed dry weight in the treated plot.
 - Phytotoxicity Assessment: Visually assess crop injury at 7, 14, and 28 DAT using a 0-10 scale (0 = no injury, 10 = complete kill).
 - Yield and Yield Components: At harvest, record the number of panicles per square meter, number of grains per panicle, 1000-grain weight, and grain yield from a net plot area.

Objective 2: To assess the phytotoxicity of fentrazamide on different rice varieties.

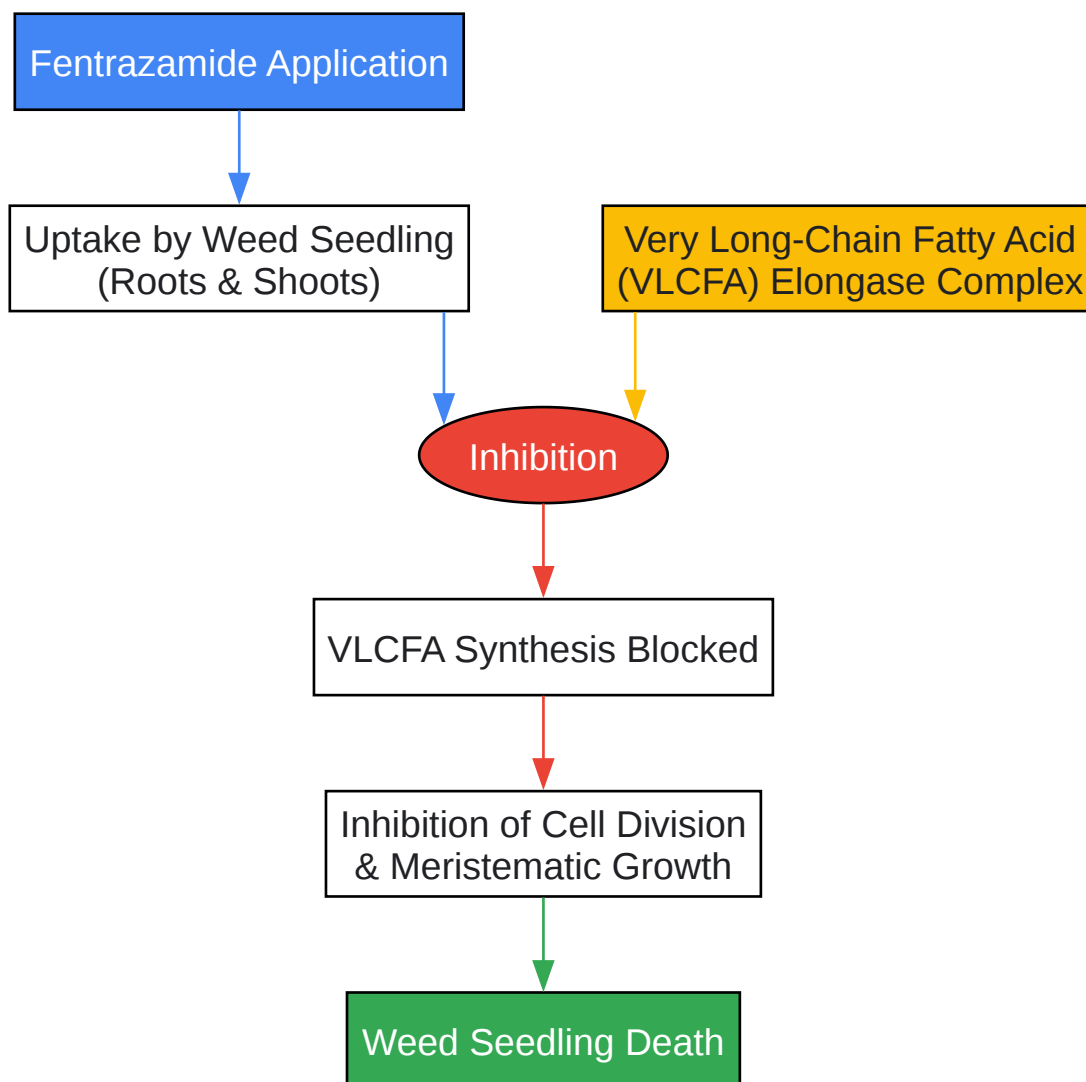
- Experimental Design: Split-plot design with rice varieties as main plots and herbicide treatments as sub-plots, with three replications.
- Main Plots (Varieties):
 - V1: A fine-grain variety (e.g., Basmati type)
 - V2: A coarse-grain variety (e.g., IR-64)
- Sub-Plots (Treatments):
 - S1: **Fentrazamide** @ 120 g a.i./ha
 - S2: **Fentrazamide** @ 150 g a.i./ha
 - S3: **Fentrazamide** @ 180 g a.i./ha (to establish a toxicity threshold)
 - S4: Untreated control
- Methodology: Follow the same procedures for transplanting, herbicide application, and data collection as in Objective 1, with a primary focus on the phytotoxicity assessment.

Visualizations



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Caption: Workflow for **Fentrazamide** Efficacy Trials in Rice.



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Caption: Mode of Action of **Fentrazamide** in Weeds.

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- 1. cabidigitallibrary.org [cabidigitallibrary.org]

- 2. Evaluation of Fentrazamide and Flufenacet for Weed Control in Transplanted Rice | Semantic Scholar [semanticscholar.org]
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